Application Note: High-Efficiency Synthesis of 6-(Azepan-1-yl)-9H-purine

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Compound of Interest

Compound Name:	*6-(azepan-1-yl)-9H-purine*
CAS No.:	*537667-01-9*
Cat. No.:	*B2868109*

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Abstract & Biological Significance

The synthesis of **6-(azepan-1-yl)-9H-purine** represents a critical derivatization of the purine scaffold, a moiety ubiquitous in medicinal chemistry. This compound belongs to a class of N6-substituted purines often investigated for cytokinin activity (plant growth regulation) and, more significantly in drug discovery, as ATP-competitive kinase inhibitors. The bulky azepane (homopiperidine) ring at the C6 position probes the hydrophobic pocket of target enzymes (e.g., CDKs or adenosine receptors), often providing distinct selectivity profiles compared to smaller substituents like piperidine or morpholine.

This application note details a robust, scalable protocol for the nucleophilic aromatic substitution (

) of 6-chloropurine with azepane. Unlike generic procedures, this guide optimizes solvent selection and workup strategies to maximize yield and purity without chromatographic separation.

Scientific Foundation & Reaction Design

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Retrosynthetic Analysis & Mechanism

The formation of the C6-N bond proceeds via an

mechanism. The electron-deficient pyrimidine ring of the purine system facilitates nucleophilic attack.

- Electrophile: 6-Chloropurine (6-CP). The chlorine atom is a good leaving group, activated by the electron-withdrawing nitrogen atoms of the purine ring.
- Nucleophile: Azepane. A secondary amine with moderate steric bulk.
- Regioselectivity: The reaction occurs exclusively at C6. While N-alkylation at N9 or N7 is a competing side reaction in alkylation protocols (using alkyl halides), it is not a concern here because we are displacing a leaving group on the ring, not alkylating the ring nitrogens.

Critical Process Parameters (CPP)

- Solvent Selection:
  - DMF/DMSO: High solubility for 6-CP but difficult to remove (high boiling point).
  - Ethanol:[1] Green, but low boiling point (

    C) may result in sluggish kinetics for the bulky azepane.
  - n-Butanol:Optimal. Boiling point (

    C) provides sufficient thermal energy to overcome the activation barrier. It dissolves 6-CP at reflux and allows the product to precipitate upon cooling/concentration.
- Base Scavenger: The reaction generates HCl. While excess azepane can act as the base, it is atom-inefficient. We utilize Triethylamine (

) as an auxiliary base to sequester protons, preserving the more expensive azepane nucleophile.

Visualizing the Chemistry

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Diagram 1: Reaction Scheme & Mechanism



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Caption:

pathway showing the displacement of chloride by azepane facilitated by thermal activation in n-butanol.

Experimental Protocol

Reagents & Materials

Reagent	MW (g/mol)	Equiv.[2][3]	Amount (Example)	Role
6-Chloropurine	154.56	1.0	1.54 g (10 mmol)	Starting Material
Azepane	99.18	1.2	1.19 g (1.35 mL)	Nucleophile
Triethylamine ( )	101.19	1.5	1.52 g (2.10 mL)	Acid Scavenger
n-Butanol	74.12	Solvent	30 mL	Reaction Medium

Step-by-Step Methodology

Phase 1: Reaction Setup

- Equipment: Equip a 100 mL Round Bottom Flask (RBF) with a magnetic stir bar and a reflux condenser.
- Charging: Add 6-Chloropurine (1.54 g) and n-Butanol (30 mL) to the flask.

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- Note: The starting material may not fully dissolve at room temperature. This is normal.

- Reagent Addition: Add Triethylamine (2.10 mL) followed by Azepane (1.35 mL) via syringe.
- Activation: Place the flask in a pre-heated oil bath set to 125°C (internal temp ~117°C). Stir vigorously.

Phase 2: Monitoring & Workup

- Reaction Time: Reflux for 4–6 hours.
  - TLC Check: Use DCM:MeOH (9:1). 6-Chloropurine (
) should disappear; Product (
) will appear as a UV-active spot.
- Concentration: Remove the oil bath. Evaporate the n-Butanol under reduced pressure (Rotavap) at 60°C. A viscous, oily residue or semi-solid will remain.
- Trituration (Critical Step):
  - Add cold water (50 mL) to the residue.
  - Stir/sonicate for 15 minutes. The hydrophobic product will precipitate as a white/off-white solid, while the
    salts dissolve in the water.
- Filtration: Filter the solid using a Büchner funnel. Wash the cake with cold water (2 x 15 mL) and a small amount of cold diethyl ether (10 mL) to remove trace organic impurities.

Phase 3: Purification

- Drying: Dry the solid in a vacuum oven at 50°C for 12 hours.
- Recrystallization (Optional): If purity is <98% by HPLC, recrystallize from Ethanol/Water (4:1).
  - Dissolve in hot ethanol, add water until turbid, cool slowly to 4°C.

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Quality Control & Validation

Expected Analytical Data

- Yield: Typical isolated yield is 85–92%.
- Appearance: White to off-white powder.
- Melting Point: Expected range 200–205°C (Decomposes).
- 1H NMR (400 MHz, DMSO-):
  - 13.0 (s, 1H, N9-H) – Broad singlet, exchangeable.
  - 8.20 (s, 1H, H-2), 8.15 (s, 1H, H-8) – Characteristic purine singlets.
  - 4.0–3.8 (br m, 4H, N- -azepane).
  - 1.8–1.5 (m, 8H, azepane ring protons).

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield	Incomplete conversion	Extend reflux time to 8h; ensure oil bath is >120°C.
Oily Product	Residual n-Butanol	Co-evaporate with acetone or use high-vacuum drying.
Impurity (SM)	6-Chloropurine remains	Add 0.2 eq extra Azepane and reflux for 1h more.
Dark Color	Oxidation at high temp	Perform reaction under Nitrogen ( ) atmosphere.

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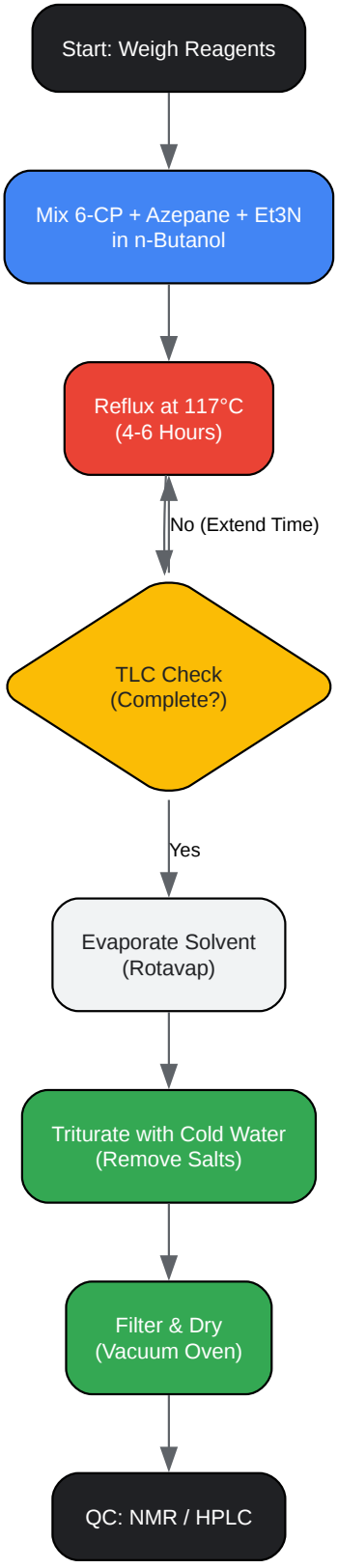
Process Workflow Diagram

Diagram 2: Synthesis & Purification Workflow



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Caption: Operational workflow from reagent mixing to final quality control.

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- To cite this document: BenchChem. [Application Note: High-Efficiency Synthesis of 6-(Azepan-1-yl)-9H-purine]. BenchChem, [2026]. [Online PDF]. Available at:

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